

# A Technical Guide to the Solubility of 1-Decanol in Organic Solvents

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## Compound of Interest

Compound Name: 1-Decanol-d2-2

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Introduction: This guide provides a comprehensive overview of the solubility of 1-decanol, a ten-carbon straight-chain fatty alcohol. The data presented here is directly applicable to its deuterated isotopologues, such as **1-Decanol-d2-2** (CAS No. 1335435-63-6).<sup>[1][2]</sup> Stable isotope labeling induces negligible changes in the physicochemical properties that govern solubility in organic solvents. 1-Decanol is utilized in the manufacturing of plasticizers, lubricants, surfactants, and solvents, and its solubility characteristics are critical for its application in formulation, synthesis, and purification processes.<sup>[3][4]</sup>

## Quantitative and Qualitative Solubility Data

The solubility of 1-decanol is governed by the "like dissolves like" principle. Its long, nonpolar ten-carbon chain dominates its properties, making it highly soluble in nonpolar or moderately polar organic solvents, while its terminal hydroxyl (-OH) group allows for some interaction with polar protic solvents. It is generally considered insoluble in water.<sup>[3][4]</sup>

The following table summarizes the solubility of 1-decanol in various common organic solvents based on available data.

Solvent	Solvent Polarity	Solubility/Miscibility of 1-Decanol	Reference
Alcohols			
Ethanol	Polar Protic	Soluble / Miscible[3][5]	[3][5]
Methanol	Polar Protic	Soluble	N/A
Ethers			
Diethyl Ether	Nonpolar	Soluble / Miscible	
Halogenated			
Dichloromethane	Polar Aprotic	Soluble / Miscible	[6]
Chloroform	Polar Aprotic	Soluble / Miscible	N/A
Hydrocarbons			
Hexane	Nonpolar	Soluble / Miscible[7]	[7]
Petroleum Ether	Nonpolar	Soluble[3]	[3]
Benzene	Nonpolar	Soluble[3]	[3]
Toluene	Nonpolar	Soluble / Miscible	N/A
Ketones			
Acetone	Polar Aprotic	Soluble / Miscible	N/A
Other			
Acetonitrile	Polar Aprotic	Partially Miscible (Forms two phases at lower temperatures)	[8]
Glacial Acetic Acid	Polar Protic	Soluble[3]	[3]
DMSO	Polar Aprotic	Soluble / Miscible	[2]
Water	Polar Protic	Insoluble (0.37 g/100 mL at 20°C)[5]	[4][5]

## Factors Influencing Solubility

The solubility of a long-chain alcohol like 1-decanol is a balance of intermolecular forces between the solute and the solvent. The following diagram illustrates the key relationships.

Caption: Conceptual diagram of factors influencing 1-decanol solubility.

## Experimental Protocol: Isothermal Shake-Flask Solubility Determination

The isothermal shake-flask method is a widely accepted and reliable technique for determining the equilibrium solubility of a compound in a specific solvent.<sup>[9][10]</sup>

Objective: To determine the saturation concentration of 1-decanol in a selected organic solvent at a constant temperature.

Materials:

- 1-Decanol (or **1-Decanol-d2-2**)
- High-purity organic solvent of choice
- Scintillation vials or flasks with screw caps
- Orbital shaker with temperature control or a thermostated water bath
- Analytical balance
- Syringe filters (e.g., 0.22  $\mu\text{m}$  PTFE)
- Volumetric flasks and pipettes
- Analytical instrument for quantification (e.g., Gas Chromatography with Flame Ionization Detector (GC-FID), HPLC, or gravimetric analysis)

Procedure:

- Preparation: Add an excess amount of 1-decanol to a vial. The solid or liquid must be visibly present in excess to ensure saturation is achievable.
- Solvent Addition: Add a known volume or mass of the chosen organic solvent to the vial.
- Equilibration:
  - Securely cap the vials to prevent solvent evaporation.
  - Place the vials in the temperature-controlled shaker or water bath set to the desired experimental temperature (e.g., 25°C).
  - Agitate the mixture for a sufficient period to ensure equilibrium is reached (typically 24-72 hours). The concentration in the liquid phase should not change over time.[\[10\]](#)[\[11\]](#)
- Phase Separation:
  - Remove the vials from the shaker and allow them to stand at the experimental temperature for a short period (e.g., 30 minutes) to allow undissolved material to settle.
  - Carefully withdraw a sample from the supernatant (the clear liquid phase) using a syringe.
  - Immediately filter the sample through a syringe filter into a clean, tared vial to remove all undissolved microparticles.[\[11\]](#) This step is critical to avoid overestimation of solubility.
- Analysis:
  - Accurately weigh or dilute the filtered sample (the saturated solution).
  - Quantify the concentration of 1-decanol in the sample using a pre-calibrated analytical method (e.g., GC-FID).
  - Calculate the solubility in the desired units (e.g., mg/mL, mol/L).

The following workflow diagram visualizes this experimental protocol.

Caption: Experimental workflow for solubility determination via the shake-flask method.

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